

Salinazid Physicochemical and Solubility Data

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Salinazid

CAS No.: 495-84-1

Cat. No.: S542346

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Salinazid (CAS# 495-84-1), also known as Nupasal or Nilazid, is an anti-tuberculosis drug with the molecular formula $C_{13}H_{11}N_3O_2$ and a molecular weight of 241.25 g/mol [1].

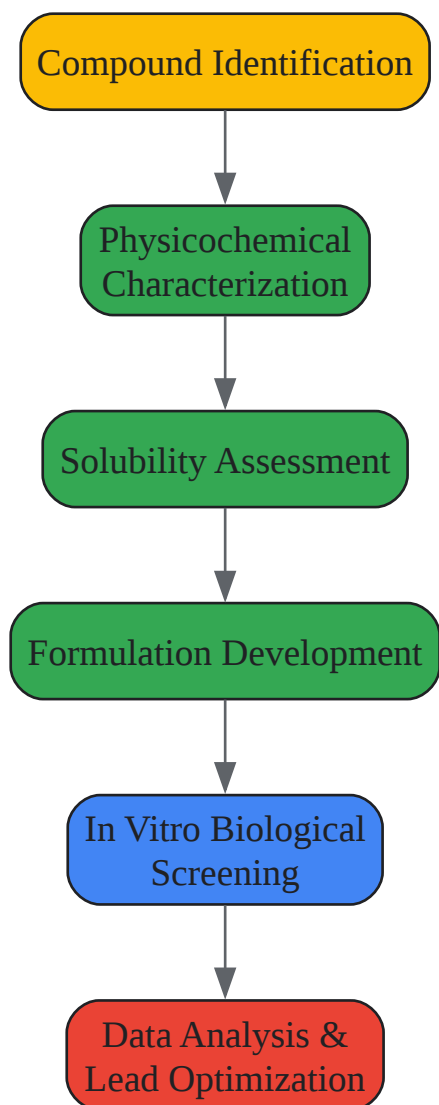
Table 1: Physicochemical Properties of Salinazid [1]

Property	Value
Molecular Formula	$C_{13}H_{11}N_3O_2$
Molecular Weight	241.25 g/mol
CAS Number	495-84-1
Melting Point	232-233 °C
Boiling Point	401.8 °C at 760 mmHg
Density	1.24 g/cm ³
LogP	1.942
Hydrogen Bond Donor Count	2
Hydrogen Bond Acceptor Count	4

Table 2: Solinazid Solubility and Solution Preparation [1]

Aspect	Details
Solubility in DMSO	≥ 250 mg/mL (~1036.27 mM)
Storage (Powder)	-20°C for 3 years or 4°C for 2 years
Storage (Solution)	-80°C for 6 months or -20°C for 1 month
Shipping Condition	Stable at ambient temperature

The following diagram illustrates the general workflow of early drug discovery, which encompasses the stage where a compound like **Salinazid** would be characterized and prepared for biological testing.



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Salinazid's poor solubility is a limitation for experimental use. Research shows that forming pharmaceutical salts can significantly improve this property.

Table 3: Solubility Enhancement of Salinazid via Salt Formation [2]

Salt Form	Solubility Improvement (vs. Pure API)	Stability in Aqueous Dissolution
Oxalate	33 times	Stable
Acesulfame	18 times	Stable

Salt Form	Solubility Improvement (vs. Pure API)	Stability in Aqueous Dissolution
Malonate	Not specified	Incongruent dissolution, transforms to pure Salinazid
Malate	Not specified	Incongruent dissolution, transforms to pure Salinazid

Guidance for Finding Experimental Protocols

The search results lack detailed biological assay protocols for **Salinazid**. To find this critical information, I suggest the following steps:

- **Search Specialized Databases:** Use platforms like **PubMed** and **Google Scholar** to find primary research articles. Employ keywords such as "**Salinazid** anti-tuberculosis mechanism," "**Salinazid** biological activity assay," or "**Salinazid** MIC determination."
- **Consult Patent Literature:** Patent documents often contain detailed experimental methodologies. Search the USPTO, Google Patents, or WIPO databases using the compound's name and CAS number.
- **Refine Your Search:** Broaden your search to include general protocols for **anti-tuberculosis drug screening**, such as "microdilution MIC assays for *Mycobacterium tuberculosis*" or "cell-based cytotoxicity assays," which can serve as a template.

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References

1. | Cu(II) ionophore | CAS# 495-84-1 | InvivoChem Salinazid [invivochem.com]
2. Pharmaceutical salts of biologically active hydrazone... | CoLab [colab.ws]

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